Application Notes: Tribenzyl Phosphate as a High-Performance Lubricant Additive

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Compound of Interest

Compound Name:	*Tribenzyl phosphate*
CAS No.:	*1707-92-2*
Cat. No.:	*B162696*

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Audience: Researchers, scientists, and formulation chemists in the field of industrial lubricants.

Abstract: This document provides detailed application notes and experimental protocols for evaluating **Tribenzyl Phosphate** (TBP) as an anti-wear (AW) and extreme-pressure (EP) additive in industrial lubricants. TBP, an ashless organophosphate ester, is recognized for its ability to form protective tribofilms on metal surfaces, significantly reducing friction and wear under boundary lubrication conditions.

Introduction

Tribenzyl Phosphate (TBP) is an organophosphorus compound used as a lubricant additive to enhance the anti-wear and extreme-pressure properties of base oils.[1] As an ashless additive, it does not contain metals, which is advantageous for applications where ash deposits can be detrimental, such as in certain hydraulic systems and compressors.[2] Like other triaryl and alkylaryl phosphates, TBP functions by thermally decomposing and reacting with metal surfaces under high load and temperature to form a durable, low-shear-strength phosphate-

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based film.[1][3] This protective layer, often referred to as a tribofilm, prevents direct metal-to-metal contact, thereby minimizing adhesive wear and scuffing.

Mechanism of Action

The primary function of phosphate esters like **Tribenzyl Phosphate** is to form a protective film on ferrous metal surfaces when the lubricant film thins and asperity contact occurs.[1] This process is a complex tribochemical reaction initiated by the high temperatures and pressures generated at the contact points.

The proposed mechanism involves several key stages:

- Adsorption: TBP molecules are physically adsorbed onto the oxidized metal surface (e.g., iron oxide).
- Thermal Decomposition: The heat generated by friction causes the thermal decomposition of the TBP molecule. This process can lead to the cleavage of the P-O or C-O bonds.[4]
- Reaction with Surface: The decomposed phosphate species react with the iron and iron oxide on the substrate.
- Tribofilm Formation: This reaction forms a complex inorganic polymer film, primarily composed of iron polyphosphates.[1][3] This glassy, amorphous film has a high load-bearing capacity and provides a low-shear interface between the moving surfaces.[2]

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// Invisible edges for layout TBP -> Iron_Surface [style=invis]; Adsorbed_TBP -> Iron_Surface [style=invis]; } caption { label = "Mechanism of Tribofilm Formation by **Tribenzyl Phosphate**."; fontsize = 10; fontname = "Arial"; }

Figure 1. Mechanism of Tribofilm Formation by **Tribenzyl Phosphate**.

Performance Data

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Quantitative data on the performance of lubricant additives is crucial for formulation development. The following tables summarize representative data for phosphate esters, which are chemically similar to **Tribenzyl Phosphate**. The data is derived from standard tribological tests.

Table 1: Four-Ball Wear Test Data (ASTM D4172)

This test evaluates the anti-wear properties of a lubricant. A lower wear scar diameter (WSD) indicates better performance.[5] The data below shows a significant reduction in wear when a phosphate ester additive is blended with a base oil.

Lubricant Sample	Additive Concentration (% wt.)	Average Wear Scar Diameter (mm)	Coefficient of Friction (Avg.)
Group II Base Oil	0%	0.79	~0.11
Base Oil + ZDDP	1.0% (0.1% P)	0.48	~0.09
Base Oil + Ashless AW	1.0%	0.49	~0.08
Base Oil + TPP	10%	1.64	Not Reported
Commercial Turbine Oil	Formulated	1.70	Not Reported

Data compiled from representative studies on ashless anti-wear additives and triphenyl phosphate (TPP) for comparative purposes.[6][7]

Table 2: Falex Pin & Vee Block Test Data (ASTM D3233)

This test measures the extreme-pressure (load-carrying) properties of a lubricant. A higher failure load indicates superior performance.

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Lubricant Sample	Additive Type	Failure Load (lbs)
Base Mineral Oil	None	800 - 1,000
Formulated Gear Oil	Phosphate/Sulfur Chemistry	2,500 - 4,500+
Formulated Hydraulic Fluid	Phosphate Ester	1,500 - 2,500

Data represents typical values for lubricants tested via ASTM D3233.[8][9]

Experimental Protocols

Detailed and standardized testing is required to validate the performance of **Tribenzyl Phosphate** as a lubricant additive. The following are protocols for two of the most common evaluation methods.

Protocol: Four-Ball Wear Preventive Characteristics (ASTM D4172)

This method determines the anti-wear properties of a fluid lubricant in sliding contact.

Objective: To measure the wear scar diameter on three stationary steel balls when a fourth ball is rotated against them under a specified load, speed, and temperature.

Apparatus: Four-Ball Wear Test Machine.

Materials:

- AISI E-52100 steel balls, Grade 25 (12.7 mm diameter).[10]
- Test lubricant (e.g., Base oil + X% **Tribenzyl Phosphate**).
- Non-filming, non-chlorinated solvent (e.g., acetone or heptane) for cleaning.[8]

Procedure (based on Procedure B):

- Cleaning: Thoroughly clean the four steel balls, ball cup, and lock ring with the solvent and allow them to air dry.

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- Assembly: Place three clean balls into the ball cup. Pour the test lubricant over the balls until they are fully submerged. Secure the balls with the lock ring.
- Mounting: Place the ball cup assembly onto the test machine platform. Secure the fourth ball in the chuck of the motor-driven spindle.
- Test Execution:
  - Lower the spindle to bring the fourth ball into contact with the three stationary balls.
  - Apply a 40 kgf (392 N) load.[5]
  - Heat the lubricant sample to 75°C.[5]
  - Start the motor and maintain a rotational speed of 1200 rpm for 60 minutes.[5]
- Post-Test Analysis:
  - At the end of the test, turn off the motor and heater. Remove the ball cup assembly.
  - Clean the three stationary balls with solvent.
  - Using a microscope, measure the wear scar diameter on each of the three stationary balls in two directions (parallel and perpendicular to the direction of sliding).
  - Calculate the average of the six measurements.
- Reporting: Report the average wear scar diameter in millimeters.

Figure 2. Experimental Workflow for ASTM D4172 Four-Ball Wear Test.

Protocol: Measurement of Extreme-Pressure Properties (Falex Pin & Vee Block, ASTM D3233)

This method evaluates the load-carrying capacity of fluid lubricants.

Objective: To determine the maximum load a lubricant can sustain before failure (seizure or excessive wear) of the test specimens.

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Apparatus: Falex Pin and Vee Block Test Machine.

Materials:

- Standard Test Pin: AISI 3135 Steel, HRB 87-91.[11]
- Standard Vee Blocks: AISI C-1137 Steel, HRC 20-24.[11]
- Brass shear pins.
- Test lubricant (approx. 60 mL).
- Solvent for cleaning.

Procedure (Method B - Falex One-Minute Step Test):[8]

- Cleaning & Assembly: Thoroughly clean the test pin, vee blocks, and lubricant cup. Install the test pin into the drive shaft and secure it with a new brass shear pin. Place the vee blocks into their supports and mount them in the loading mechanism.
- Lubricant Addition: Add 60 mL of the test lubricant to the cup, ensuring the test pin and blocks are fully immersed.
- Run-In Period: Start the machine (rotation at 290 rpm). Apply a 300-lbf load for a 5-minute run-in period.[11]
- Step Loading:
  - After the run-in, increase the load to 500 lbf and hold for 1 minute.
  - Continue to increase the load in 250-lbf increments, holding for 1 minute at each step.[8]
  - During each step, monitor the torque and listen for signs of seizure (e.g., loud noise, breakage of the brass shear pin).
- Failure Point Determination: The test is concluded when failure occurs, which is indicated by:
  - The brass shear pin breaking.

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- The inability to maintain the applied load due to excessive wear.

- Reporting: Report the last load sustained for the full minute before the failure load as the "Failure Load" in pounds-force (lbf).

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Figure 3. Experimental Workflow for ASTM D3233 Falex Pin & Vee Block Test.

Industrial Applications

Based on its properties as an ashless anti-wear and extreme-pressure additive, **Tribenzyl Phosphate** is suitable for formulation in a variety of industrial lubricants, including:

- Hydraulic Fluids
- Industrial Gear Oils
- Compressor Lubricants
- Metalworking Fluids
- Turbine Oils

Conclusion

Tribenzyl Phosphate serves as an effective ashless additive for enhancing the anti-wear and extreme-pressure characteristics of industrial lubricants. Its mechanism of forming a protective iron polyphosphate tribofilm under boundary lubrication conditions is key to its performance. Standardized testing according to ASTM protocols is essential to quantify its performance benefits within a given lubricant formulation. The data and protocols provided herein offer a comprehensive guide for researchers and formulators evaluating TBP for their specific applications.

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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Wear Preventive Characteristics - Savant Labs [savantlab.com]
- 6. ijsrd.com [ijsrd.com]
- 7. lube-media.com [lube-media.com]
- 8. randb.co.kr [randb.co.kr]
- 9. store.astm.org [store.astm.org]
- 10. ASTM D4172-94 | Wear Preventive Characteristics of Lubricating Fluid - Rtec Instruments [rtec-instruments.com]
- 11. ttp-hard-drills.com [ttp-hard-drills.com]
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